

A Technical Guide to Research-Grade Direct Blue 86 for Scientific Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct Blue 86

Cat. No.: B15554617

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial sources, technical specifications, and key research applications of **Direct Blue 86** (C.I. 74180; CAS No. 1330-38-7). This document is intended to serve as a valuable resource for researchers utilizing this versatile dye in their laboratory workflows.

Overview of Direct Blue 86

Direct Blue 86 is a copper phthalocyanine-based anionic dye widely used in various industrial and research applications. In the life sciences, it is particularly recognized for its utility as a histological stain for the visualization of specific biological structures, most notably myelin sheaths, collagen, and amyloid deposits.^[1] Its vibrant blue color and strong affinity for these components make it a valuable tool in neuroscience, pathology, and connective tissue research. The molecular formula for **Direct Blue 86** is $C_{32}H_{14}CuN_8Na_2O_6S_2$.

Commercial Sources for Research-Grade Direct Blue 86

A variety of chemical suppliers offer **Direct Blue 86** for research purposes. When selecting a supplier, it is crucial to consider the purity and quality of the dye to ensure reproducible and reliable experimental results. The following table summarizes some of the key commercial sources for research-grade **Direct Blue 86**.

Supplier	Purity/Grade	Available Quantities	Additional Information
Alfa Chemistry	Research Grade	Inquire for details	Provides the dye for various research and industrial applications.
BenchChem	High Purity	Inquire for details	Offers research-grade dye suitable for histological and biomedical research.
BOC Sciences	Research Grade	Inquire for details	Supplies the dye for life sciences, biotech, and pharmaceutical industries.
Dayang Chem (Hangzhou) Co.,Ltd.	Industrial and Research	Gram to bulk quantities	A manufacturer and supplier with laboratory and manufacturing bases.
Finetech Industry Limited	High Quality	Various pack sizes, custom synthesis, and bulk quantities	Provides MSDS and COA documentation.
MedChemExpress	≥98.0%	100 mg, 500 mg, 1 g, 5 g	Marketed as a myelin-sheath stain.
SD International	High Purity	Inquire for details	A manufacturer and exporter meeting international industry standards.[2]
Tokyo Chemical Industry (TCI)	Research Grade	25 g, 100 g	Provides detailed specifications and analytical data.

Technical Specifications

The quality of **Direct Blue 86** can vary between suppliers. Researchers should always refer to the supplier-specific Certificate of Analysis (CoA) and Technical Data Sheet (TDS) for the most accurate information. The following tables provide a summary of typical quantitative data for research-grade **Direct Blue 86**.

Table 3.1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	1330-38-7	
Molecular Formula	C ₃₂ H ₁₄ CuN ₈ Na ₂ O ₆ S ₂	
Molecular Weight	780.17 g/mol	
Appearance	Dark blue to purple powder	
Solubility in Water	Soluble	
pH (1% solution)	6.0 - 8.0	

Table 3.2: Quality Control Parameters

Parameter	Specification	Reference
Purity (Dye Content)	≥98%	
Moisture Content	≤5.0%	
Insoluble Matter	≤1.0%	
Heavy Metals (as Pb)	Varies by supplier (refer to CoA)	

Experimental Protocols

Direct Blue 86 is a valuable tool for histological staining. Below are generalized protocols for its use in staining myelin sheaths, collagen, and amyloid deposits. It is important to note that these protocols may require optimization based on the specific tissue type, fixation method, and desired staining intensity.

Myelin Sheath Staining

This protocol provides a general guideline for staining myelin sheaths in paraffin-embedded tissue sections.

Materials:

- **Direct Blue 86** solution (e.g., 0.1% w/v in a suitable solvent)
- Deparaffinization reagents (Xylene, graded alcohols)
- Differentiating solution (e.g., lithium carbonate solution)
- Counterstain (e.g., Nuclear Fast Red)
- Mounting medium

Procedure:

- **Deparaffinization and Rehydration:** Deparaffinize tissue sections in xylene and rehydrate through a graded series of ethanol to distilled water.
- **Staining:** Immerse slides in the **Direct Blue 86** staining solution at an elevated temperature (e.g., 56-60°C) for a specified duration (e.g., 2-4 hours or overnight).
- **Differentiation:** Briefly rinse in 95% ethanol and then differentiate in a lithium carbonate solution until the gray matter is colorless and the white matter (myelin) remains blue.
- **Washing:** Wash thoroughly in distilled water.
- **Counterstaining:** If desired, counterstain with a suitable nuclear stain like Nuclear Fast Red.
- **Dehydration and Mounting:** Dehydrate the sections through graded alcohols, clear in xylene, and mount with a permanent mounting medium.

Expected Results: Myelin sheaths will be stained a vibrant blue, while cell nuclei will appear red (if counterstained).

Collagen Staining

This protocol outlines a general method for staining collagen fibers in tissue sections.

Materials:

- **Direct Blue 86** solution (e.g., 0.1% w/v in picric acid solution)
- Weigert's iron hematoxylin
- Acidic differentiation solution
- Mounting medium

Procedure:

- Deparaffinization and Rehydration: As described in the myelin staining protocol.
- Nuclear Staining: Stain with Weigert's iron hematoxylin to stain the cell nuclei.
- Washing: Wash well in running tap water.
- Collagen Staining: Immerse slides in the **Direct Blue 86** solution for a sufficient time to stain the collagen fibers (e.g., 1 hour).
- Washing: Rinse briefly in an acidic solution to differentiate and then wash in distilled water.
- Dehydration and Mounting: Dehydrate, clear, and mount as previously described.

Expected Results: Collagen fibers will be stained blue, and nuclei will be black.

Amyloid Deposit Staining

This protocol provides a general approach for the detection of amyloid plaques.

Materials:

- Alkaline **Direct Blue 86** solution
- Hematoxylin solution
- Differentiating solution

- Mounting medium

Procedure:

- Deparaffinization and Rehydration: As previously described.
- Nuclear Staining: Stain with a hematoxylin solution.
- Washing: Wash in distilled water.
- Amyloid Staining: Stain in an alkaline **Direct Blue 86** solution for an extended period (e.g., 1-2 hours).
- Differentiation: Differentiate to reduce background staining.
- Washing: Wash thoroughly in distilled water.
- Dehydration and Mounting: Dehydrate, clear, and mount.

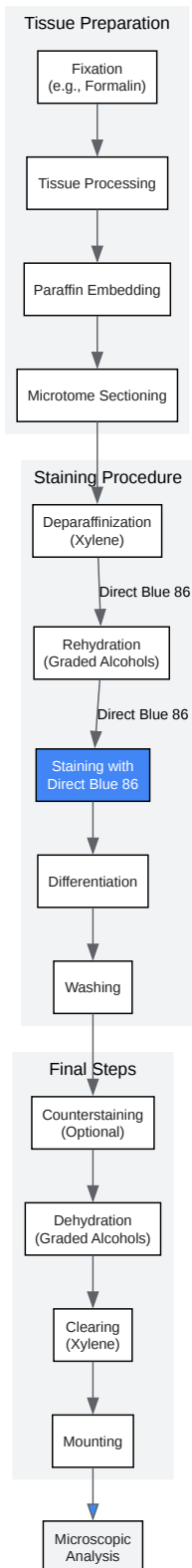
Expected Results: Amyloid deposits will appear blue.

Visualizations

General Histological Staining Workflow

The following diagram illustrates a typical workflow for using **Direct Blue 86** in histological staining.

General Workflow for Histological Staining with Direct Blue 86

[Click to download full resolution via product page](#)

A generalized workflow for histological staining using **Direct Blue 86**.

As research on **Direct Blue 86** and its applications continues to evolve, it is recommended to consult the latest scientific literature for novel protocols and findings.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Direct Blue 86 | Research Grade Azo Dye [benchchem.com]
- To cite this document: BenchChem. [A Technical Guide to Research-Grade Direct Blue 86 for Scientific Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15554617#commercial-sources-for-research-grade-direct-blue-86]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com